

# Application of Bio-SLF in High-Throughput Screening for PROTACs

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## Compound of Interest

Compound Name: *Biotin-slf*

Cat. No.: *B15290679*

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

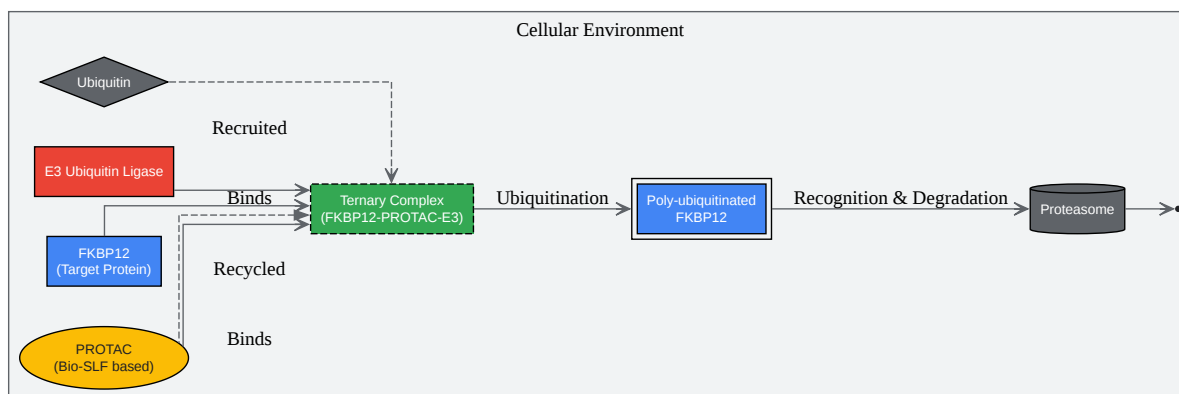
### Introduction:

Proteolysis-targeting chimeras (PROTACs) represent a revolutionary therapeutic modality that leverages the cell's own ubiquitin-proteasome system to selectively degrade target proteins. The discovery and optimization of potent and selective PROTACs necessitate robust high-throughput screening (HTS) methodologies. This document outlines the application of "Bio-SLF," a biotinylated synthetic ligand for the FKBP12 protein, as a versatile tool in various HTS assays designed to identify and characterize novel PROTACs targeting FKBP12. While "Bio-SLF" is a conceptual tool for this application note, it represents a common strategy of using biotinylated ligands in PROTAC discovery.

The core principle involves using Bio-SLF in competitive binding assays to identify molecules that can effectively engage FKBP12. These assays are adaptable to multiple formats, including Fluorescence Polarization (FP), AlphaLISA (Amplified Luminescent Proximity Homogeneous Assay), and Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET), each offering distinct advantages for HTS campaigns.

## Signaling Pathway: PROTAC Mechanism of Action

The following diagram illustrates the general mechanism of action for an FKBP12-targeting PROTAC.

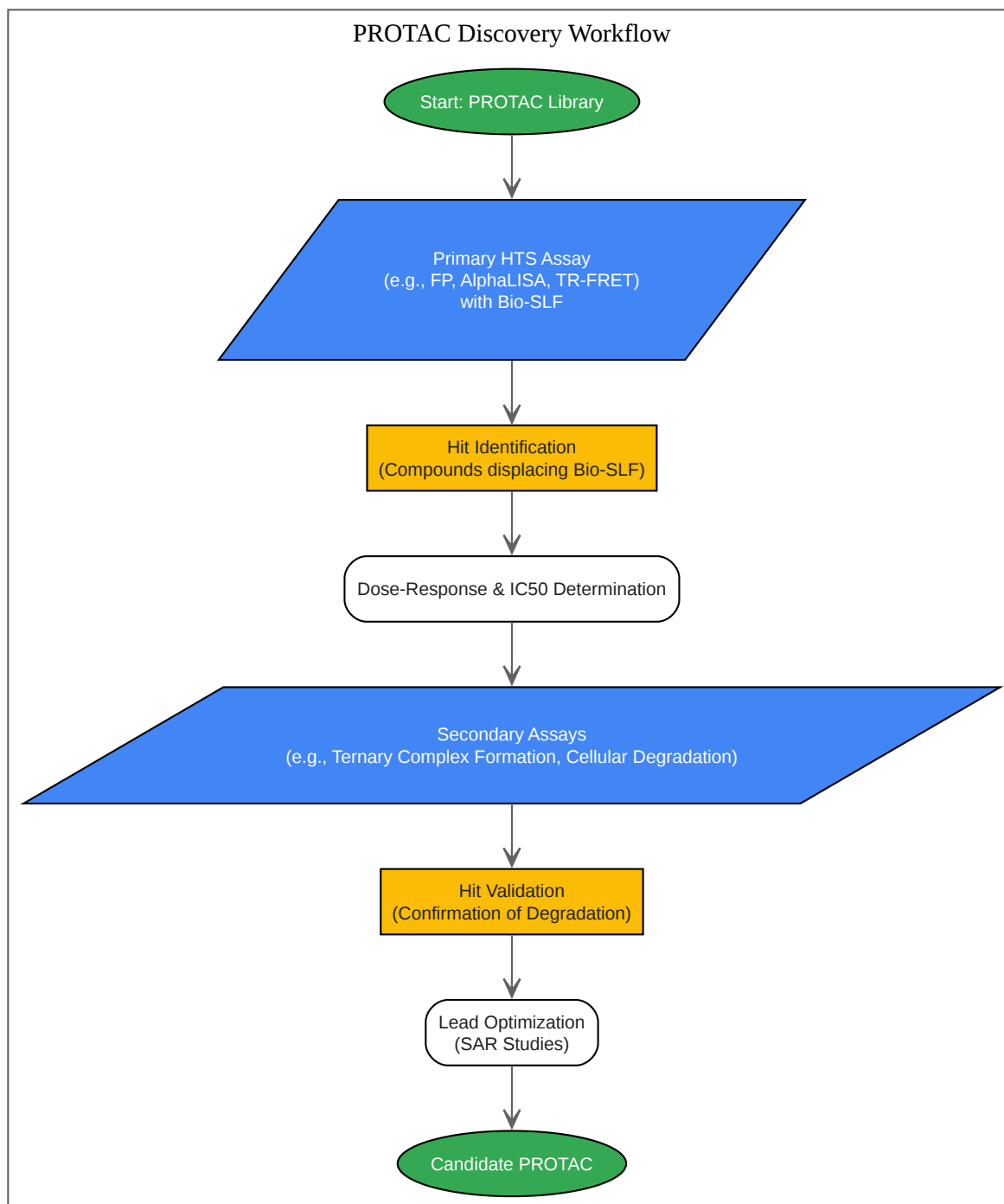


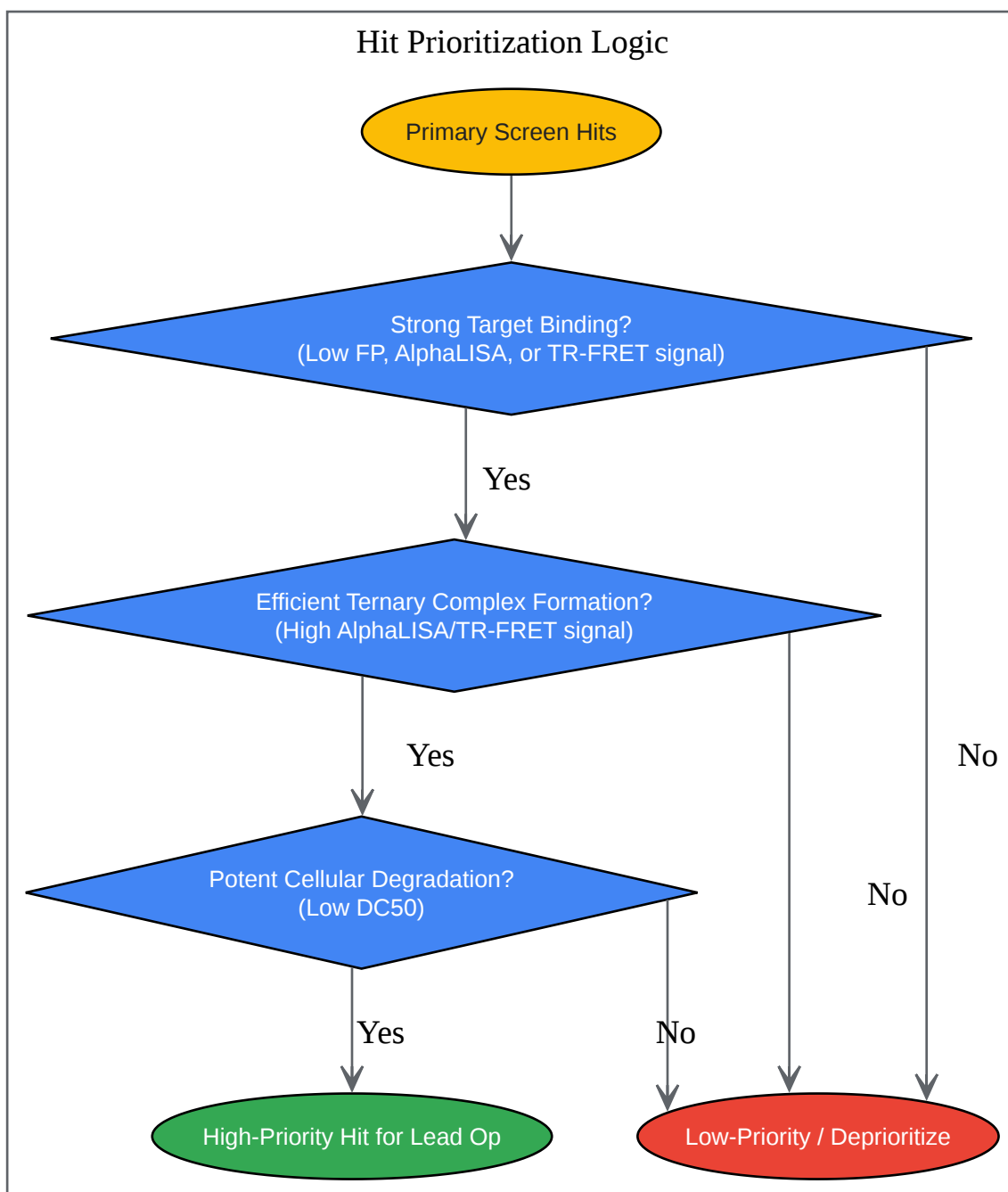
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PROTAC-mediated degradation of FKBP12.

## High-Throughput Screening Workflow

The following diagram outlines a typical HTS workflow for the discovery of FKBP12-targeting PROTACs utilizing a Bio-SLF probe.





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